

Essential Safety and Logistical Information for Handling LY88074 Methyl Ether

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Compound of Interest

Compound Name: LY88074 Methyl ether

Cat. No.: B052461

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **LY88074 Methyl ether**. The following procedural guidance is based on available safety data sheets and general best practices for laboratory chemical handling.

Quantitative Safety Data

Limited quantitative safety data is available for **LY88074 Methyl ether**. The following table summarizes the known information and explicitly notes where data is currently unavailable.

Parameter	Value	Reference
Chemical Formula	C22H16O4S	[1]
Molecular Weight	376.43	[1]
CAS Number	63675-88-7	[1]
GHS Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
Permissible Exposure Limit (PEL)	Data not available	
Flash Point	Data not available	
Specific Gravity	Data not available	

Personal Protective Equipment (PPE)

Due to the lack of specific data for **LY88074 Methyl ether**, a conservative approach to PPE is recommended, incorporating best practices for handling research chemicals with unknown comprehensive toxicity profiles.

PPE Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.	Provides a barrier against skin contact. Given the absence of specific glove compatibility data, nitrile or neoprene are generally recommended for handling a wide range of chemicals in a laboratory setting.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects eyes from splashes.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation exposure.

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **LY88074 Methyl ether** in a well-ventilated area.
- For procedures with a risk of aerosol generation, use a chemical fume hood.

2. Personal Protective Equipment (PPE) and Hygiene:

- Wear the appropriate PPE as specified in the table above.
- Wash hands thoroughly after handling the compound.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.[\[1\]](#)

3. Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust, vapor, mist, or gas.
- Keep the container tightly closed when not in use.

4. Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials (strong oxidizing agents).

Disposal Plan

All waste materials contaminated with **LY88074 Methyl ether** must be treated as hazardous waste.

1. Waste Segregation:

- Collect all waste, including contaminated gloves, pipette tips, and absorbent materials, in a designated and clearly labeled hazardous waste container.

2. Container Management:

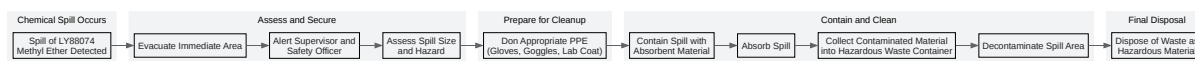
- Keep the waste container tightly closed.
- Store the waste container in a designated secondary containment area.

3. Final Disposal:

- Dispose of the contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1]

Emergency Procedures

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill of **LY88074 Methyl ether**.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [\[1\]](#)
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [\[1\]](#)
- Eye Contact: Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. [\[1\]](#)
- Inhalation: Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [\[1\]](#)

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, and carbon dioxide fire extinguisher. [\[1\]](#)
- Special Hazards: During combustion, may emit irritant fumes. [\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing. [\[1\]](#)

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References

- 1. LY88074 Methyl ether|63675-88-7|MSDS [dcchemicals.com]
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